

Fmoc-Phe-OH safety data sheet and handling

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Compound of Interest		
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An In-depth Technical Guide to the Safe Handling of Fmoc-Phe-OH

N-(9-Fluorenylmethoxycarbonyl)-L-phenylalanine (**Fmoc-Phe-OH**) is a fundamental building block in solid-phase peptide synthesis (SPPS), a cornerstone technique in drug discovery and development. While not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to rigorous safety and handling protocols is paramount to ensure personnel safety and maintain experimental integrity. This guide provides a comprehensive overview of the safety data, handling procedures, and emergency measures for **Fmoc-Phe-OH**.

Chemical Identification and Properties

Fmoc-Phe-OH is a derivative of the amino acid L-phenylalanine, featuring the base-labile Fmoc protecting group on its amino terminus. This protection strategy is central to its application in the stepwise assembly of peptide chains.

Table 1: Physicochemical and Identification Data for Fmoc-Phe-OH



Property	Value	Citation(s)
CAS Number	35661-40-6	[1][2][3]
EC Number	252-661-1	[1][2]
Molecular Formula	C24H21NO4	[1][2]
Molecular Weight	387.43 g/mol	[2][4]
Appearance	White to light yellow or beige crystal powder	[1][5]
Melting Point	180 - 187 °C	[1][2][5]
Solubility	Highly hydrophobic; soluble in Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP)	[4][5]
Storage Temperature	2 - 8 °C	[1][2]

Hazard Identification and Safety

According to available Safety Data Sheets (SDS), **Fmoc-Phe-OH** is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008 or other GHS-based regulations.[3][6][7] Consequently, it does not have assigned GHS pictograms, signal words, or standardized hazard statements.[1][3][6]

However, as with any chemical reagent, potential hazards exist, and its toxicological properties have not been thoroughly investigated.[1] Inhalation of the powder may be harmful and may cause respiratory tract irritation.[8] Direct contact with skin and eyes should be avoided.[3]

Experimental Protocols and Handling

Proper handling is crucial to minimize exposure and prevent contamination. The following protocols are based on standard laboratory safety practices and information derived from safety data sheets.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.



- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 (EU) or NIOSH
 (US) standards are required.[1][3]
- Skin Protection: Chemically resistant gloves (e.g., nitrile) must be inspected prior to use and handled with a proper removal technique to avoid skin contact.[3][7] A lab coat or other impervious clothing should be worn.[3]
- Respiratory Protection: In situations where dust is generated and engineering controls are insufficient, a NIOSH-approved N95-type dust mask should be used. For most small-scale laboratory manipulations under a fume hood, respiratory protection is not required.[1]

Engineering Controls

Work should be conducted in a well-ventilated area.[8] Using process enclosures or local exhaust ventilation (e.g., a chemical fume hood) is recommended, especially for procedures that may generate dust, such as weighing or transferring large quantities of the solid.[3][8]

Safe Handling and Use

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid the formation of dust and aerosols.[3]
- When weighing, do so carefully in a draft-shielded balance or within a fume hood to minimize dust dispersal.
- For dissolution, add the solid **Fmoc-Phe-OH** to the solvent (e.g., DMF) slowly while stirring to prevent clumping and splashing.
- Practice good industrial hygiene: wash hands thoroughly after handling, before breaks, and at the end of the workday.[3]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[1][3] The recommended storage temperature is between 2-8°C.[1][2]
- Keep the container tightly closed to prevent moisture absorption and contamination.[1][3]



 Incompatible materials to avoid during storage include strong oxidizing agents and strong acids.[8]

Emergency and First-Aid Procedures

Table 2: First-Aid Measures for Fmoc-Phe-OH

Exposure Route	First-Aid Procedure	Citation(s)
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[1][3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.	[1][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[1][3]

Accidental Release Measures

For spills, prevent further leakage if it is safe to do so. Do not let the product enter drains.[3]

- Small Spill: Wear appropriate PPE. Carefully sweep up the spilled solid, avoiding dust formation, and place it in a suitable, closed container for disposal.[1][8]
- Large Spill: Evacuate personnel to a safe area.[3] Use personal protective equipment.[8]
 Sweep up and shovel the material into suitable containers for disposal according to local regulations.[8]



Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3]
- Hazardous Decomposition Products: Combustion may produce toxic fumes of carbon oxides
 (CO, CO₂) and nitrogen oxides (NOx).[1][8]
- Special Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full turnout gear if necessary.[3][8]

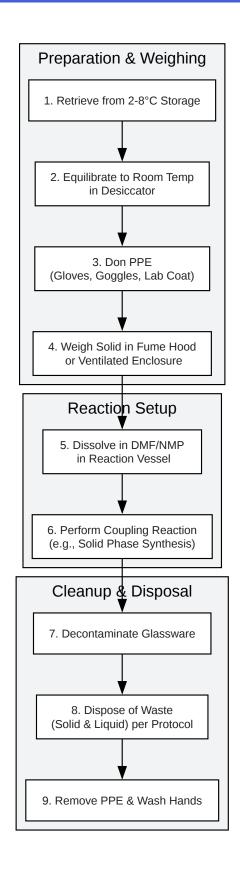
Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[8] It is the responsibility of the waste generator to determine the toxicity and physical properties of the material to ensure proper waste identification and disposal methods. [3]

Visualized Workflows and Relationships Safe Handling Workflow in Peptide Synthesis

The following diagram outlines a typical workflow for using **Fmoc-Phe-OH** in a laboratory setting, emphasizing key safety checkpoints.





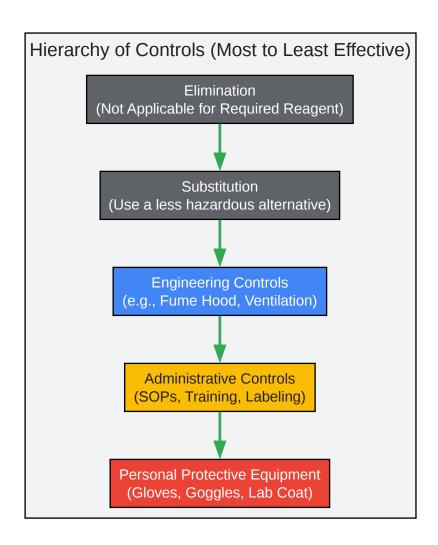
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Fmoc-Phe-OH Experimental Workflow



Hierarchy of Safety Controls

This diagram illustrates the logical relationship and effectiveness of safety measures when handling chemical reagents like **Fmoc-Phe-OH**.



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Logical Relationship of Safety Precautions

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